

Navigating the Safe Handling of GW791343 Trihydrochloride: A Comprehensive Guide

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Compound of Interest

Compound Name: GW791343 trihydrochloride

Cat. No.: B3123575

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when working with novel compounds like **GW791343 trihydrochloride**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment. The following procedural, step-by-step guidance is designed to directly answer specific operational questions, building a foundation of trust and making this a preferred resource for laboratory safety and chemical handling.

Key Safety and Physicochemical Data

To facilitate quick reference and comparison, the following tables summarize the essential data for **GW791343 trihydrochloride**.

Table 1: Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment	Specification
Eye Protection	Safety glasses with side shields or goggles	Must comply with ANSI Z87.1 or equivalent regional standards.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Dispose of gloves immediately after handling the compound. Do not reuse.
Body Protection	Laboratory coat	Should be fully buttoned to protect skin and personal clothing.
Respiratory	Use in a well-ventilated area. A fume hood is recommended.	If engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.

Table 2: Physicochemical Properties

Property	Value
Chemical Name	2-[(3,4-Difluorophenyl)amino]-N-[2-methyl-5-(1-piperazinylmethyl)phenyl]-acetamide trihydrochloride
Molecular Formula	C ₂₀ H ₂₄ F ₂ N ₄ O·3HCl
Molecular Weight	483.81 g/mol
CAS Number	309712-55-8

Table 3: Storage and Handling

Condition	Recommendation
Storage Temperature	Store at room temperature in a dry, well-ventilated place.
Handling	Handle in accordance with good industrial hygiene and safety practices. Avoid contact with skin and eyes.
Incompatibilities	Keep away from strong oxidizing agents.

Operational Plan for Safe Handling and Disposal

This section provides a step-by-step protocol for the safe management of **GW791343 trihydrochloride** from receipt to disposal.

Receiving and Inspection

- 1.1. Verification: Upon receipt, verify the container label matches the order information (chemical name, CAS number, quantity).
- 1.2. Inspection: Inspect the container for any signs of damage or leakage. If compromised, do not open and follow your institution's hazardous material spill protocol.
- 1.3. Documentation: Record the date of receipt on the container.

Storage

- 2.1. Location: Store the compound in a designated, secure area away from incompatible materials.
- 2.2. Container: Keep the container tightly closed when not in use.

Preparation and Use

- 3.1. Engineering Controls: All weighing and solution preparation should be conducted in a certified chemical fume hood to minimize inhalation exposure.

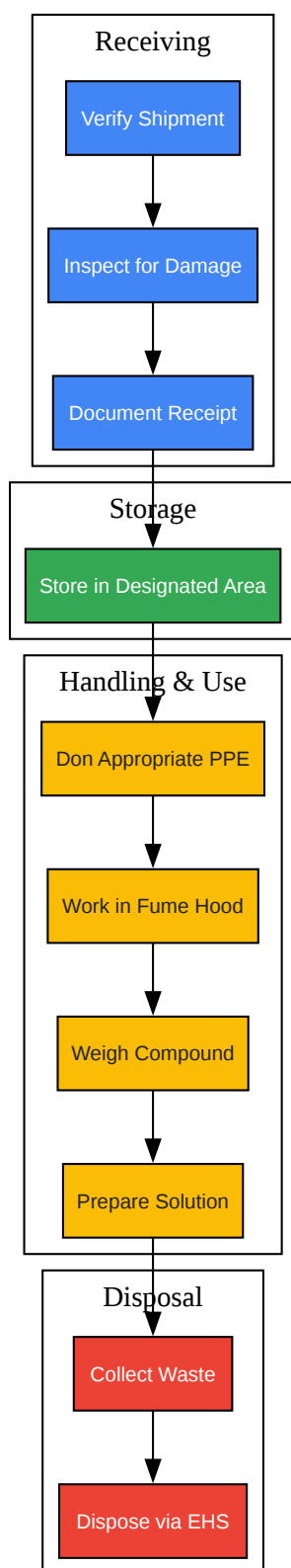
- 3.2. Personal Protective Equipment: Before handling, don the appropriate PPE as outlined in Table 1.
- 3.3. Weighing: Use a dedicated, clean spatula and weigh boat. Clean the weighing area and spatula thoroughly after use.
- 3.4. Dissolving: If preparing a solution, add the solid to the solvent slowly.
- 3.5. Spill Management: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, evacuate the area and follow institutional emergency procedures.

Disposal

- 4.1. Waste Collection: Collect all waste materials, including empty containers, contaminated gloves, and absorbent materials, in a clearly labeled, sealed hazardous waste container.
- 4.2. Waste Disposal: Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.

Safe Handling Workflow

The following diagram illustrates the logical flow of operations for safely handling **GW791343 trihydrochloride**.



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Caption: Workflow for the safe handling and disposal of **GW791343 trihydrochloride**.

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